

Technical Support Center: Overcoming Solubility Challenges with 4-Nonanol

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Compound of Interest

Compound Name: 4-Nonanol

Cat. No.: B1584833

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in overcoming solubility issues encountered when working with **4-Nonanol**.

Frequently Asked Questions (FAQs)

Q1: What is **4-Nonanol** and what are its basic physical properties?

4-Nonanol is a secondary alcohol, a straight-chain aliphatic alcohol with nine carbon atoms and a hydroxyl (-OH) group on the fourth carbon.^{[1][2]} It is a colorless liquid at room temperature with a mild, fatty odor.^[2] Due to its long hydrocarbon chain, it is characterized by low water solubility.^{[2][3]}

Physicochemical Properties of **4-Nonanol**

Property	Value	Reference
CAS Number	5932-79-6	[1] [4] [5]
Molecular Formula	C ₉ H ₂₀ O	[1] [5]
Molecular Weight	144.25 g/mol	[1] [5]
Appearance	Colorless liquid	[2] [4]
Density	0.82 g/cm ³	[4] [5]
Boiling Point	192-195 °C	[4] [5]
Melting Point	-6.15 °C (estimate)	[4] [5]
Water Solubility	0.374 g/L (insoluble)	[4] [5]

Q2: Why is my **4-Nonanol** not dissolving in my aqueous buffer?

The primary reason for the poor solubility of **4-Nonanol** in aqueous solutions is its molecular structure. It possesses a long, nonpolar (hydrophobic) nine-carbon chain and only a single polar (hydrophilic) hydroxyl group.[\[2\]](#)[\[3\]](#) In water, a highly polar solvent, the hydrophobic chain disrupts the strong hydrogen bonding network between water molecules, making dissolution energetically unfavorable.[\[3\]](#)[\[6\]](#) Generally, as the carbon chain length of an alcohol increases, its solubility in water decreases.[\[7\]](#)[\[8\]](#)

Q3: My **4-Nonanol** dissolved initially but then precipitated out of solution. What happened?

This phenomenon, known as precipitation, often occurs when a solution becomes supersaturated. This can happen due to several factors:

- Change in Temperature: The solubility of many compounds, including **4-Nonanol**, can be temperature-dependent.[\[7\]](#) A decrease in temperature after initial dissolution can lower the solubility limit, causing the excess solute to precipitate.
- Solvent Evaporation: If you have a stock solution in a volatile organic solvent that is then diluted into an aqueous buffer, evaporation of the co-solvent can lead to precipitation.

- Change in pH: While **4-Nonanol** is not ionizable, pH changes can affect other components in your experimental medium, indirectly influencing the stability of the solution.[6]
- "Salting Out": The addition of high concentrations of salts to the aqueous buffer can decrease the solubility of nonpolar compounds like **4-Nonanol**, leading to precipitation.

Troubleshooting Guide: Enhancing **4-Nonanol** Solubility

If you are facing solubility issues with **4-Nonanol**, the following strategies can be employed. The choice of method will depend on the specific requirements of your experiment, such as acceptable solvent concentrations and potential interference with downstream assays.

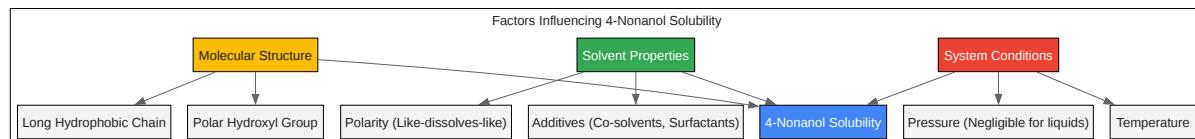
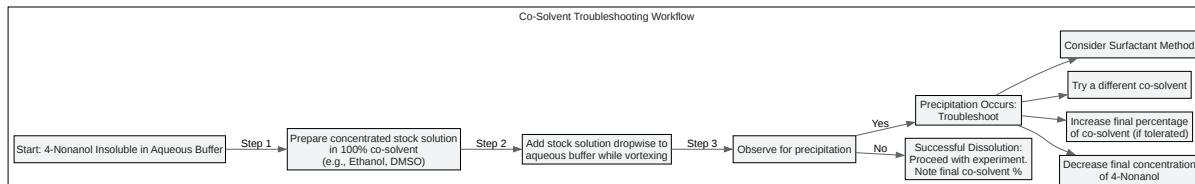
Strategy 1: The Co-Solvent Approach

Using a water-miscible organic solvent, or "co-solvent," is a common and effective method to dissolve poorly soluble compounds.[9] The co-solvent reduces the overall polarity of the aqueous medium, making it more favorable for the nonpolar **4-Nonanol** molecule.[9]

Commonly Used Co-solvents:

- Ethanol (EtOH)
- Dimethyl sulfoxide (DMSO)
- Methanol (MeOH)
- Propylene glycol
- Polyethylene glycol (PEG)

Workflow for Using a Co-Solvent



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